

Methoxyacetic Acid: A Technical Guide to Natural Sources and Industrial Applications

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **methoxyacetic acid** (MAA), covering its natural origins, metabolic pathways, industrial synthesis, and diverse applications. The information is tailored for professionals in research and development, with a focus on quantitative data, detailed experimental methodologies, and the underlying biochemical mechanisms of action.

Physicochemical and Toxicological Profile

Methoxyacetic acid (MAA), also known as 2-**methoxyacetic acid**, is a carboxylic acid and an ether.[1][2] It is a colorless, viscous, and corrosive liquid with a pungent odor.[3] Due to its reprotoxic potential, it is classified as a substance of very high concern (SVHC) and its use is strictly controlled, primarily as an intermediate in industrial synthesis.[1][4]

Physicochemical Properties

The key physicochemical properties of **methoxyacetic acid** are summarized in the table below.



Property	Value	Reference(s)
Molecular Formula	C ₃ H ₆ O ₃	[1]
Molecular Weight	90.08 g/mol	[1]
CAS Number	625-45-6	[1]
Appearance	Clear, colorless, viscous liquid	[3]
Melting Point	7–9 °C (45–48 °F; 280–282 K)	[1][5]
Boiling Point	202–204 °C (396–399 °F; 475–477 K)	[1][5]
Density	1.1768 g/cm ³	[1][5]
Solubility	Soluble in water, ethanol, and diethyl ether	[1][2]
рКа	3.57	[3]
Vapor Pressure	1.8 mbar (20 °C); 4.8 mbar (50 °C)	[3]
Refractive Index (n20/D)	1.417	[5]

Toxicological Data

Methoxyacetic acid exhibits significant toxicity, particularly reproductive and developmental toxicity, which has led to the cessation of its use in consumer products.[1] Its toxicity is believed to stem from its metabolic effects, including the inhibition of mitochondrial respiration and histone deacetylases.[6][7]



Parameter	Species	Route	Value	Reference(s)
LD50 (Acute Oral)	Rat (Sprague Dawley)	Oral	1000–1500 mg/kg bw	
In Vitro Mitochondrial Inhibition	Rat (Hepatic Mitochondria)	-	>5 mM (inhibits state 3 succinate oxidation)	[6]
In Vitro Mitochondrial Inhibition	Rat (Testicular Mitochondria)	-	>3 mM (inhibits ascorbate/TMPD oxidation)	[6]
Reproductive Toxicity	Rat (Male Fischer 344)	Oral Gavage	300 mg/kg (8 daily doses)	[8]
Developmental Toxicity	Rat (Wistar)	Intraperitoneal	225 mg/kg bw (on GDs 8, 10, 12, or 14)	

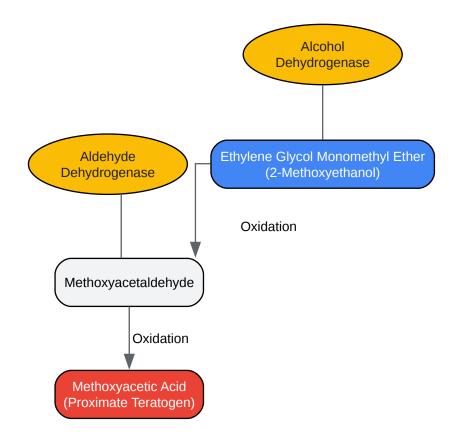
Natural Sources and Metabolism

Methoxyacetic acid is not a widespread natural product. Its presence in biological systems is primarily as a metabolite of xenobiotic compounds.[7]

Xenobiotic Metabolism

The primary source of MAA in humans and animals is the metabolism of industrial chemicals, most notably ethylene glycol monomethyl ether (EGME, 2-methoxyethanol) and certain phthalates like di-(2-methoxyethyl) phthalate.[9] EGME is rapidly oxidized by alcohol dehydrogenases to form methoxyacetaldehyde, which is then further oxidized to **methoxyacetic acid**.[3] This metabolic activation is responsible for the testicular and developmental toxicity observed after exposure to EGME.[8]





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Metabolic activation of 2-Methoxyethanol to **Methoxyacetic Acid**.

Endogenous Occurrence

Methoxyacetic acid has been identified as an endogenous metabolite in some biological systems, although typically at very low concentrations.[4] It has been detected, though not quantified, in foods such as chicken and pork, which may suggest metabolic pathways independent of direct xenobiotic exposure, or the bioaccumulation from environmental sources.

Industrial Synthesis and Applications

Methoxyacetic acid is an important intermediate in the chemical industry.[10] Its synthesis is primarily achieved through two main routes.

Industrial Synthesis Routes

1. Oxidation of 2-Methoxyethanol: This is the primary industrial route, involving the catalytic oxidation of 2-methoxyethanol with air or oxygen in the presence of a platinum-based catalyst.



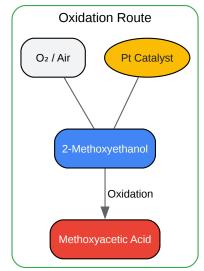


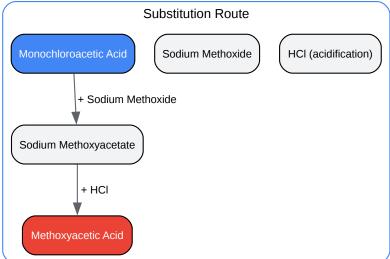


[3][11]

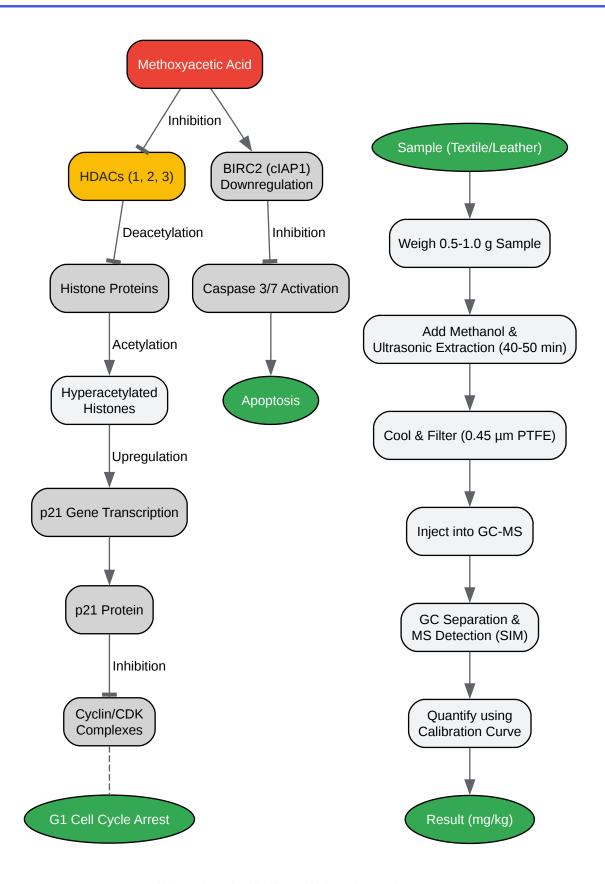
2. From Monochloroacetic Acid: This method involves the reaction of monochloroacetic acid with sodium methoxide in a methanolic solvent.[10][12] The resulting sodium methoxyacetate is then acidified to yield **methoxyacetic acid**.











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